

Identified Degradation Products of Propamocarb

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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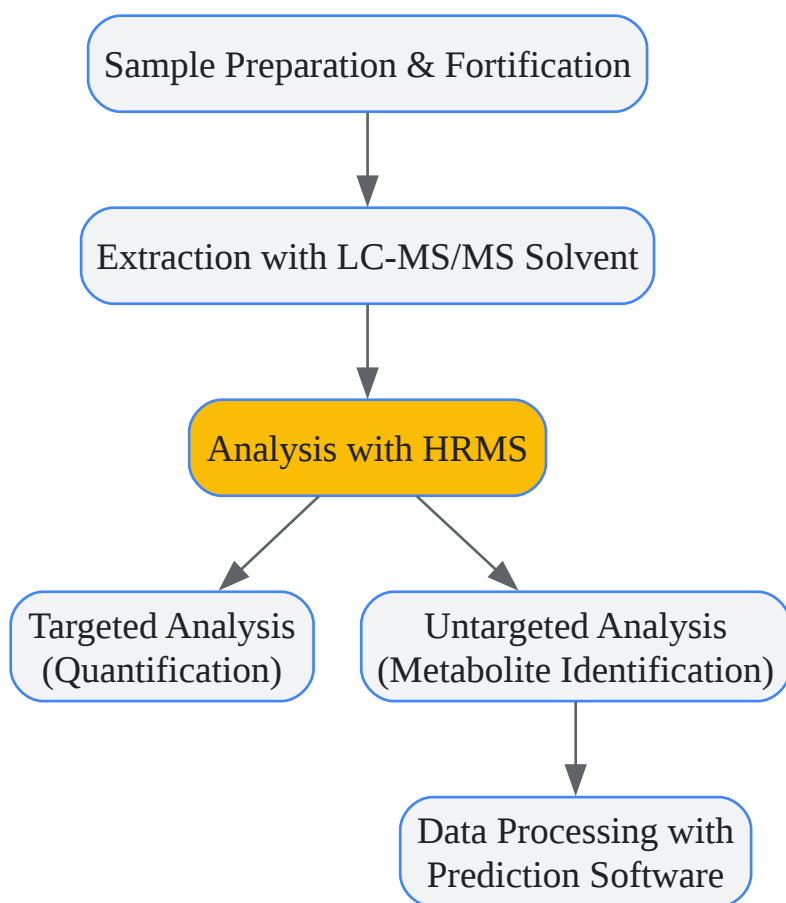
Metabolite Name	Chemical Designation	Detection Context	Notes / Significance
Propamocarb (Parent)	Propyl [3-(dimethylamino)propyl]carbamate [1]	Primary residue in crops [2] [1]	Main residue; focus of MRL enforcement [2]
N-Desmethyl Propamocarb	Propyl [3-(methylamino)propyl]carbamate [1]	Found in crops, soil, and water [1]	-
2-Hydroxypropamocarb	-	Detected in cucumber, tomato, potato, spinach [3] [1]	A minor metabolite [3]
N-Oxide Propamocarb	Propyl [3-(dimethylnitro)propyl]carbamate [1]	Detected in cucumber, tomato, potato, spinach [3] [1]	A minor metabolite [3]
Oxazoline-2-one Propamocarb	3-[3-(dimethylamino)propyl]-4-hydroxy-4-methyl-1,3-oxazolidin-2-one [1]	Found in soil, water, and crops [1]	-

Metabolite Name	Chemical Designation	Detection Context	Notes / Significance
Propamocarb hydrochloride	Propyl 3-(dimethylamino)propylcarbamate hydrochloride [1]	Salt form of the parent compound; common in formulations [4] [5]	-

Important Regulatory Note: The current enforcement residue definition in the EU for plant products is the "sum of propamocarb and its salts, expressed as propamocarb." This definition does not include the other metabolites listed above [2] [6]. However, research suggests these metabolites can be present and should be considered in analytical methods, especially for retrospective analysis or checking for illegal pesticide use in organic farming [1].

Experimental Protocol: Studying Dissipation & Metabolites

The following workflow and detailed methodology, adapted from a study using high-resolution mass spectrometry, can be used to investigate the dissipation kinetics and metabolite profile of propamocarb in crops under greenhouse conditions [1].



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1. Sample Preparation:

- **Matrix:** The study was conducted on vegetables like **cucumbers and courgettes** grown in a greenhouse [1].
- **Treatment:** Propamocarb was applied at two different doses. Samples were collected at intervals from 1 hour to 30 days after application [1].

2. Extraction:

- The incurred crop samples were extracted using a solvent mixture suitable for liquid chromatography-mass spectrometry (LC-MS/MS) [1].

3. Instrumental Analysis:

- **Technique:** Use **Liquid Chromatography coupled to High-Resolution Mass Spectrometry (LC-HRMS)**. An Orbitrap-based system is recommended for its high mass accuracy [1].
- **Analysis Modes:**

- **Targeted Analysis:** To precisely quantify the parent propamocarb and any known metabolites for which reference standards are available [1].
- **Untargeted Analysis:** To screen for and identify unknown or unexpected metabolites. This involves full-scan data-dependent MS/MS acquisition [1].

4. Data Processing and Metabolite Identification:

- Use specialized software (e.g., **Compound Discoverer**, **MassChemSite**) to automate the processing of HRMS data. These tools can predict potential transformation products and help identify the structure of unknown metabolites by comparing experimental spectra with theoretical predictions [1].

Key Experimental Findings

Applying the above protocol in a scientific study yielded the following results [1]:

- **Persistence:** Propamocarb has **low persistence** in vegetables, with a reported half-life (DT_{50}) of **less than 30 days** under greenhouse conditions.
- **Metabolite Formation:** Metabolites such as **2-hydroxypropamocarb** and **N-oxide propamocarb** were detected in the treated crops as early as one day after application.
- **Methodology Gap:** Many standard multi-residue methods only analyze the parent compound. Optimizing methods to include key metabolites is necessary for a comprehensive residue picture and to detect potential illegal use.

Frequently Asked Questions (FAQs)

Q1: What is the difference between propamocarb and propamocarb hydrochloride? A: Propamocarb hydrochloride is a salt form of the active substance propamocarb. It has better water solubility, which allows for more efficient movement within the plant. From a regulatory perspective, Maximum Residue Levels (MRLs) are set for the sum of propamocarb and its salts, expressed as propamocarb [2] [5].

Q2: Are propamocarb degradation products included in the legal residue limits? A: Currently, in the European Union, the enforcement residue definition for plant products does not include the specific metabolites like 2-hydroxypropamocarb or N-oxide propamocarb. The legal limit (MRL) only considers the "sum of propamocarb and its salts" [2] [6]. However, research highlights the need to monitor these compounds for a full risk assessment [1].

Q3: What is the best analytical technique for studying propamocarb metabolites? A: Liquid Chromatography coupled to High-Resolution Mass Spectrometry (LC-HRMS), such as an Orbitrap system, is the most powerful technique. It allows for both the precise quantification of the parent compound and the identification of unknown metabolites through retrospective data analysis without re-injecting samples [1].

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To cite this document: Smolecule. [Identified Degradation Products of Propamocarb]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b562066#propamocarb-degradation-products-in-crops>]

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